

Technical Bulletin: Calcium Arsenate for Pre-Emergence Weed Control in Turfgrass

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Compound of Interest

Compound Name: Calcium arsenate

CAS No.: 10103-62-5

Cat. No.: B154242

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CRITICAL SAFETY & REGULATORY WARNING

This document is intended for historical and informational purposes only. **Calcium arsenate** is a highly toxic inorganic arsenic compound.[1][2] Its use as a herbicide or pesticide on turfgrass is banned or strictly regulated in most countries, including the United States and the United Kingdom.[3][4] The U.S. Environmental Protection Agency (EPA) began reviewing inorganic arsenicals in 1978 and cancelled most registrations by 1988 due to their classification as Class A carcinogens.[1][5] This bulletin details the historical application of **calcium arsenate** to explain the scientific and regulatory rationale behind its removal from the market and to highlight the risks associated with its legacy contamination. **DO NOT USE CALCIUM ARSENATE FOR TURFGRASS MANAGEMENT.**

Historical Context & Regulatory Cancellation Peak Use and Original Purpose

Calcium arsenate, $\text{Ca}_3(\text{AsO}_4)_2$, is an inorganic salt that was widely produced and used as a broad-spectrum insecticide, and herbicide from the early 20th century until its regulatory cancellation.[2][3] In 1942 alone, 38 million kilograms were produced, primarily for cotton crop

protection.[3] In turfgrass management, it was primarily used for the pre-emergence control of annual grasses like crabgrass (*Digitaria* spp.) and annual bluegrass (*Poa annua*).[1][3] Products containing **calcium arsenate**, such as TURF-Cal and Gro-Well Pre-Vent, were registered for use on golf course turf.[3][5]

Regulatory Action and Rationale

In 1978, the EPA initiated a Special Review of inorganic arsenicals because arsenic was classified as a human carcinogen.[5] This review concluded that the risks associated with the use of **calcium arsenate** outweighed the benefits.[1] Key findings that led to its cancellation included:

- **Human Carcinogenicity:** Inorganic arsenic compounds are classified as Class A oncogens, with sufficient evidence from human epidemiological studies linking exposure to cancers of the bladder, lungs, skin, kidney, and liver.[1][6][7]
- **High Acute Toxicity:** Oral exposure to inorganic arsenic can cause severe gastrointestinal damage, vomiting, diarrhea, and vascular collapse, potentially leading to shock and death.[1] The probable oral lethal dose is estimated at 5–50 mg/kg.[2]
- **Environmental Persistence:** Arsenical pesticides are known to be persistent in surface soils. [5] The residues can bind tightly to the top layer of soil and remain for decades, posing a long-term exposure risk.[8][9]
- **Lack of Economic Alternatives (Initially) vs. Eventual Replacements:** While once considered essential, by the time of the final cancellation, effective and more economical alternatives had become available, diminishing the argument for its continued use.[5]

Most registrations for inorganic arsenicals, including **calcium arsenate** for turf use, were voluntarily cancelled by registrants in 1987 or formally cancelled by the EPA in 1988.[5]

Toxicological Profile and Environmental Fate

The scientific justification for discontinuing the use of **calcium arsenate** is grounded in its severe toxicological properties and detrimental environmental impact.

Human Health Toxicology

Exposure to **calcium arsenate** can occur via inhalation, ingestion, or dermal contact.

- **Carcinogenicity:** The primary health concern is its cancer-causing potential.[1] Long-term exposure to low levels of arsenic in drinking water is linked to an increased risk of various cancers.[6][10] The EPA's maximum contaminant level (MCL) for arsenic in drinking water is 10 parts per billion (ppb), reflecting its significant risk.[7][11]
- **Systemic Effects:** Non-cancer effects include skin damage (thickening and discoloration), circulatory system problems, nausea, decreased intelligence in children, and diabetes.[6][10]
- **Mutagenicity & Teratogenicity:** Evidence indicates that inorganic arsenicals are mutagenic (cause genetic mutations) and have teratogenic (cause birth defects) potential.[1]

Environmental Fate and Ecotoxicity

Once applied to turf, **calcium arsenate** poses a significant and persistent environmental threat.

- **Soil Contamination:** Arsenic accumulates in the top 2 to 6 inches of soil.[5] High concentrations can be phytotoxic, inhibiting the growth of new plants.[12] This legacy contamination is a major issue in former orchards and agricultural lands where arsenicals were heavily used.[8][9]
- **Water Contamination:** While **calcium arsenate** itself has low water solubility, its arsenic components can transform and leach into groundwater over time, or be carried into surface waters via runoff, posing a risk to aquatic life and drinking water sources.[4][13]
- **Ecotoxicity:** **Calcium arsenate** is rated as moderately toxic to birds and aquatic invertebrates and slightly toxic to fish.[1] A notable effect mentioned on historical labels was its capacity to "reduce and inhibit earthworm activity and survival." [3]

Historical Application Protocols (For Informational & Research Purposes Only)

WARNING: These protocols describe obsolete and hazardous practices. They are provided solely for academic, historical, and risk assessment contexts. DO NOT attempt to replicate these procedures.

Target Weeds and Timing

- Primary Targets: Smooth Crabgrass (*Digitaria ischaemum*), Large Crabgrass (*Digitaria sanguinalis*), Annual Bluegrass (*Poa annua*), Chickweed (*Stellaria media*).^{[4][5]}
- Application Timing: As a pre-emergent herbicide, **calcium arsenate** was applied in early spring before the germination of target weed seeds. A secondary application in late summer was sometimes used to control winter annuals like *Poa annua*.

Historical Formulation and Application Rates

- Formulations: **Calcium arsenate** was available as wettable powders, dusts, and granular formulations.^{[1][5]} Later, a flowable liquid suspension was the primary formulation for turf.^[1]
- Application Rates: A typical historical application rate for the flowable formulation on turf was approximately 4.5 lbs of active ingredient per acre.^[1] Application was generally made via ground boom sprayers.^[1] Hand-held spreaders were also used, though products for this method were eventually suspended.^[1]

Required Safety Precautions (Historical Context)

Applicators were exposed to extreme risks. Historical safety recommendations, which are now considered insufficient, would have included:

- Personal Protective Equipment (PPE): Full-body chemical-resistant clothing, waterproof gloves, eye protection, and, critically, respiratory protection (dust masks or respirators) to mitigate inhalation of the highly toxic dust or spray.^[1]
- Engineering Controls: Use of enclosed tractor cabs with filtered air supplies was recommended to reduce exposure during large-scale applications.^[5]
- Post-Application Procedures: Strict hygiene practices, including immediate washing of hands and face after handling, were necessary. Contaminated clothing was to be laundered separately.^[14]

Modern, Safer Alternatives

Effective and vastly safer pre-emergent herbicides have replaced **calcium arsenate** for turfgrass management. Researchers and turf professionals should exclusively use these modern, approved products.

Feature	Calcium Arsenate (Obsolete)	Modern Pre-Emergent Herbicides (e.g., Prodiamine, Dithiopyr)
Regulatory Status	Banned/Cancelled for turf use[5]	Registered and approved by the EPA
Primary Risk	Class A Human Carcinogen, high acute toxicity, environmental persistence[1][4]	Low mammalian toxicity, lower environmental persistence, specific target action
Mechanism of Action	General metabolic poison (disrupts cellular respiration)	Mitotic inhibitors (disrupt root/shoot growth in germinating seeds)
Environmental Fate	Persists in soil for decades, potential for groundwater contamination[8]	Degrade in soil over a period of weeks to months through microbial action
Ecotoxicity	Toxic to earthworms and moderately toxic to aquatic life[1][3]	Lower toxicity to non-target organisms when used according to label directions
Application Safety	Requires extensive, specialized PPE due to extreme inhalation/dermal hazard[1]	Standard PPE (long sleeves, gloves, eye protection) as per product label

For non-chemical weed control, strategies include:

- **Corn Gluten Meal:** A natural pre-emergent that inhibits seed germination.[15][16]
- **Cultural Practices:** Promoting a dense, healthy turf through proper mowing, fertilization, and irrigation is the most effective long-term weed control strategy, as it naturally crowds out

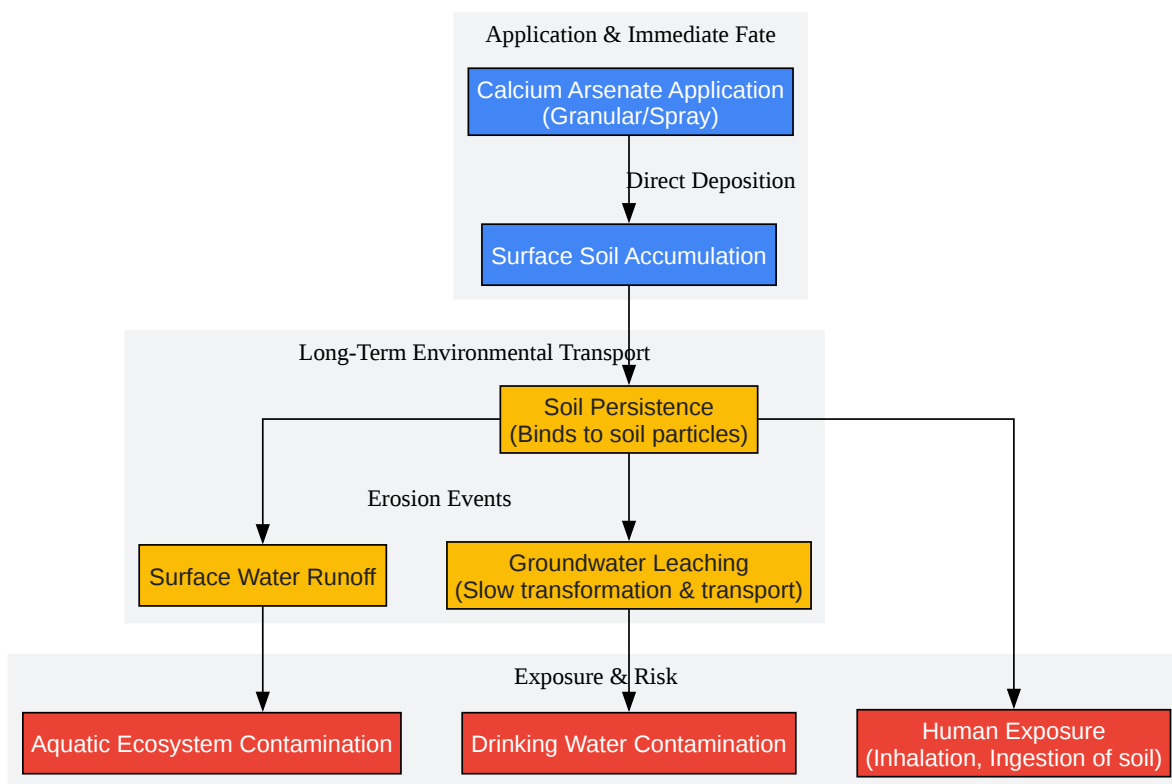
weeds.[17]

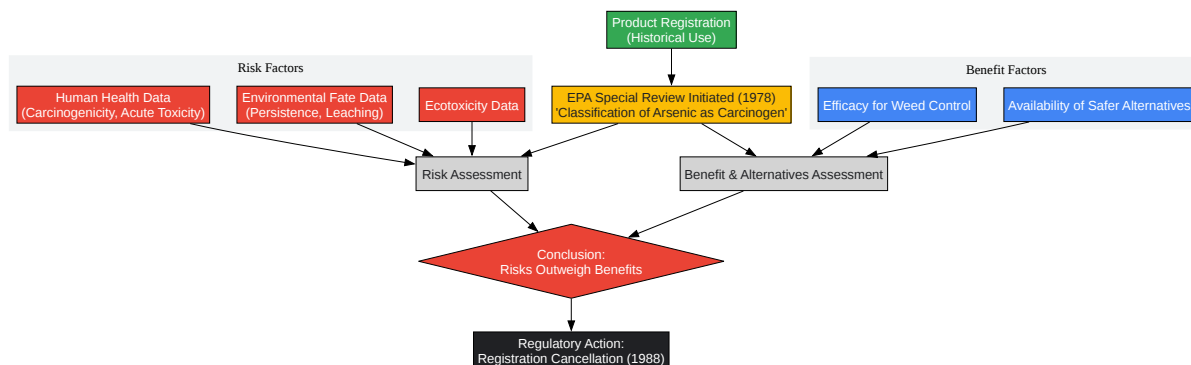
- Vinegar (Acetic Acid) or Iron-Based Herbicides: These are post-emergent, non-selective options for spot treatment.[15][18]

Diagrams

Environmental Hazard Pathway

The following diagram illustrates the process by which **calcium arsenate** contaminates the environment, leading to long-term exposure risks.





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Caption: EPA's risk/benefit analysis leading to cancellation.

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